

In-Depth Technical Guide: CAS Number 175135-15-6

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-[6-(trifluoromethyl)-1H-benzimidazol-2-yl]propan-1-ol

Cat. No.: B063137

[Get Quote](#)

An Examination of 2-(3-Hydroxy-N-propyl)-5-(trifluoromethyl)-benzimidazole and the Therapeutic Potential of its Core Chemical Scaffold

For Researchers, Scientists, and Drug Development Professionals

Introduction

CAS number 175135-15-6 identifies the chemical compound 2-(3-Hydroxy-N-propyl)-5-(trifluoromethyl)-benzimidazole. While this specific molecule is sparsely documented in peer-reviewed literature regarding its biological activity, it belongs to the well-studied class of trifluoromethyl-substituted benzimidazoles. This class of compounds has garnered significant attention in medicinal chemistry due to its diverse and potent biological activities. This guide provides a comprehensive overview of the known properties of CAS 175135-15-6 and extrapolates its potential therapeutic applications based on the broader family of trifluoromethyl benzimidazoles.

The benzimidazole core is a privileged scaffold in drug discovery, and the addition of a trifluoromethyl group can significantly enhance a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets. This often translates to improved pharmacokinetic and pharmacodynamic properties.

Physicochemical Properties of CAS 175135-15-6

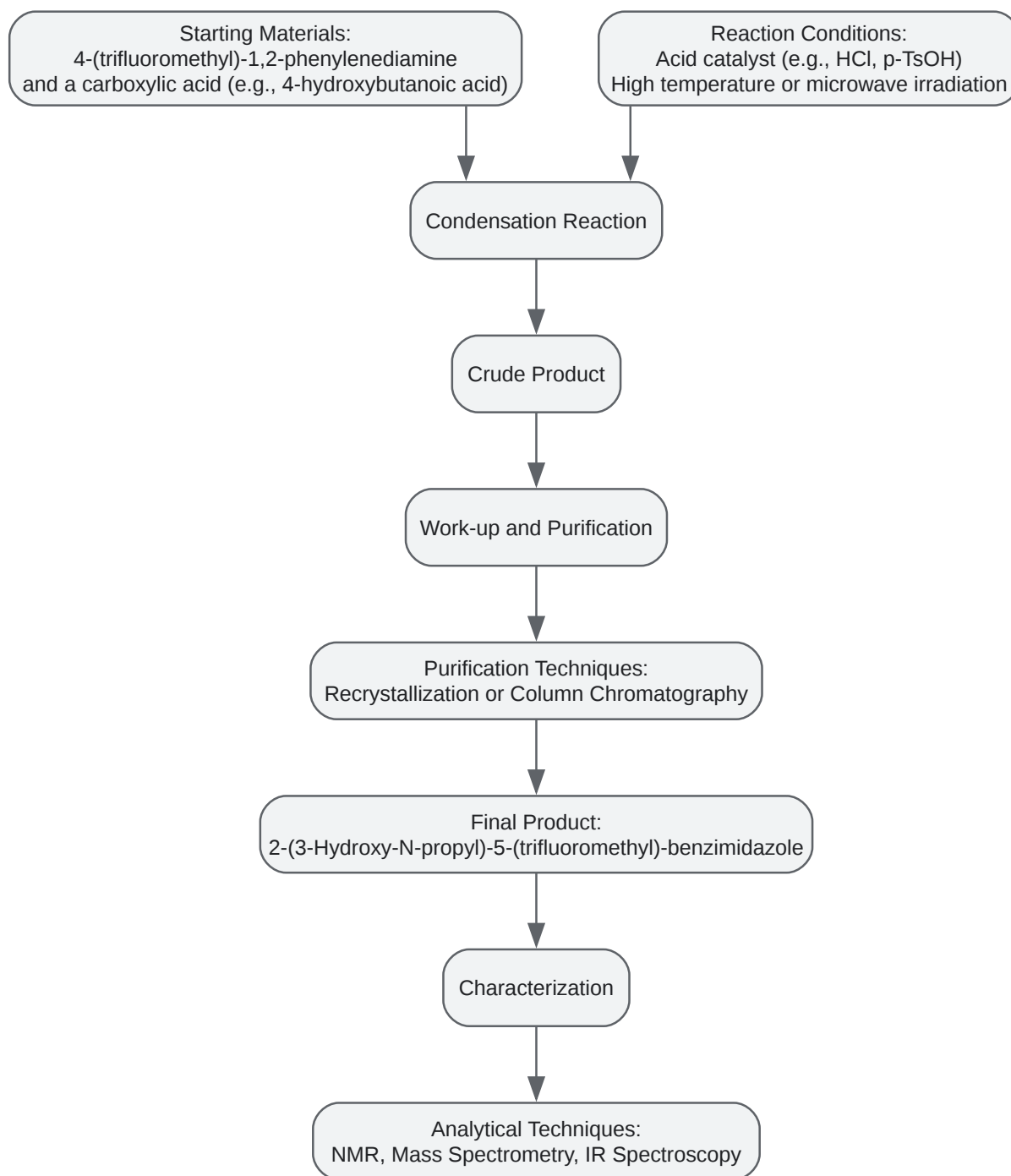
Commercially available as a fragment for chemical synthesis, the fundamental properties of 2-(3-Hydroxy-N-propyl)-5-(trifluoromethyl)-benzimidazole are summarized below. This data is compiled from various chemical supplier catalogs.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₁ F ₃ N ₂ O	--INVALID-LINK--
Molecular Weight	244.22 g/mol	--INVALID-LINK--
Melting Point	139-141 °C	--INVALID-LINK--
Boiling Point (Predicted)	431.9 ± 45.0 °C	--INVALID-LINK--
Density (Predicted)	1.392 ± 0.06 g/cm ³	--INVALID-LINK--
pKa (Predicted)	10.47 ± 0.10	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Primary Use	Fragment for drug discovery and synthesis	--INVALID-LINK--

Synthesis and Experimental Protocols

While a specific, detailed synthesis protocol for CAS 175135-15-6 is not readily available in published literature, the synthesis of 2-substituted-5-(trifluoromethyl)-benzimidazoles generally follows established synthetic routes. A plausible synthetic pathway would involve the condensation of 4-(trifluoromethyl)-1,2-phenylenediamine with a suitable carboxylic acid or its derivative.

General Experimental Workflow for the Synthesis of 2-Substituted-5-(trifluoromethyl)-benzimidazoles:



[Click to download full resolution via product page](#)

Caption: General synthetic workflow for 2-substituted-5-(trifluoromethyl)-benzimidazoles.

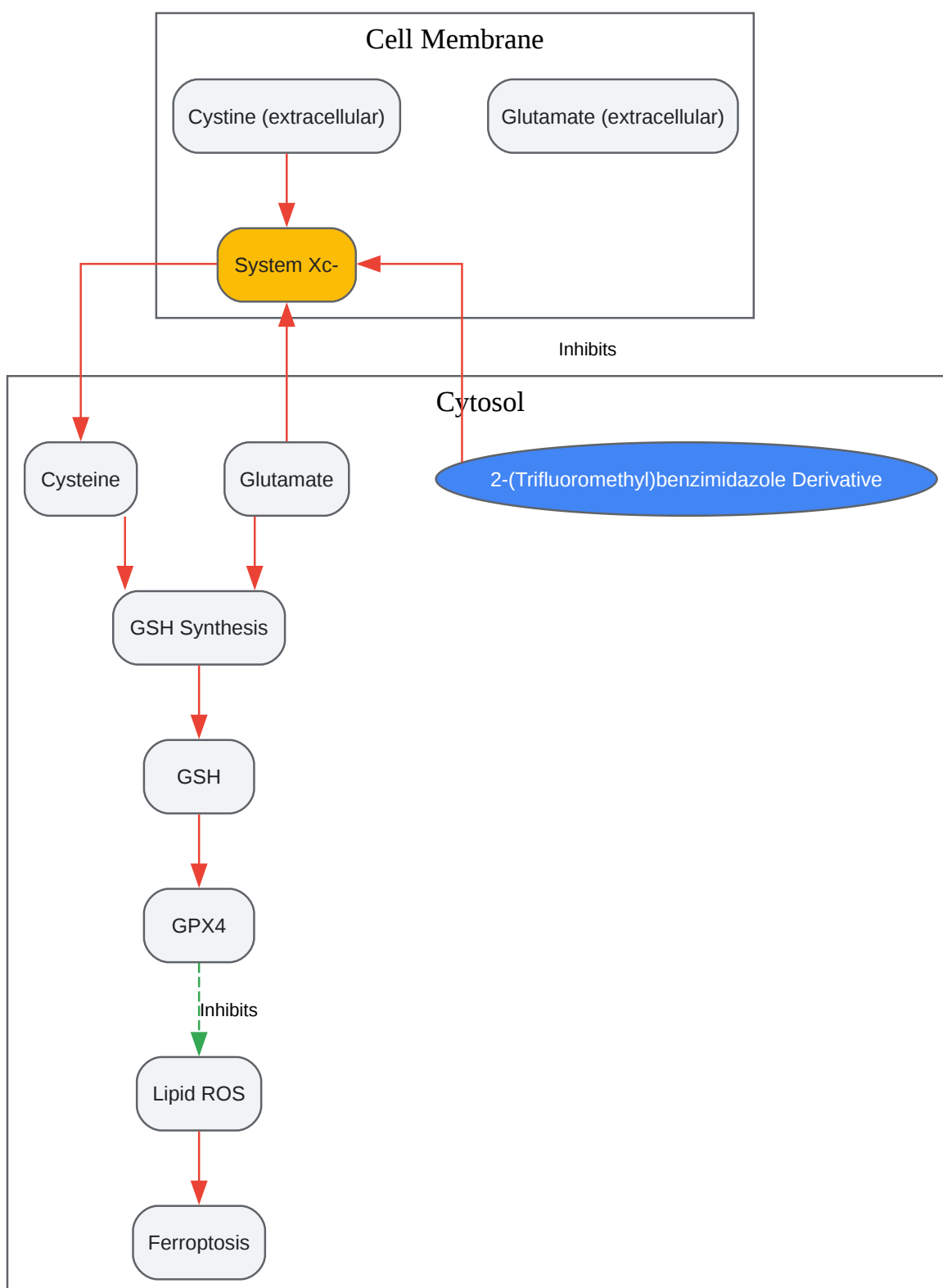
Potential Biological Activities and Signaling Pathways

Although direct biological data for CAS 175135-15-6 is absent from the scientific literature, the trifluoromethyl benzimidazole scaffold is associated with a wide array of biological activities. These findings suggest potential avenues of research for derivatives of this compound.

Anticancer Activity - Ferroptosis Induction

Recent studies have highlighted the role of 2-(trifluoromethyl)benzimidazole derivatives as inducers of ferroptosis, a form of programmed cell death characterized by iron-dependent lipid peroxidation.

One identified mechanism involves the inhibition of the cystine/glutamate antiporter (system Xc⁻). Inhibition of this transporter depletes intracellular cysteine, which is a key precursor for the synthesis of glutathione (GSH). The reduction in GSH levels leads to the inactivation of glutathione peroxidase 4 (GPX4), an enzyme crucial for repairing lipid peroxides. The accumulation of lipid reactive oxygen species (ROS) ultimately results in cell death.



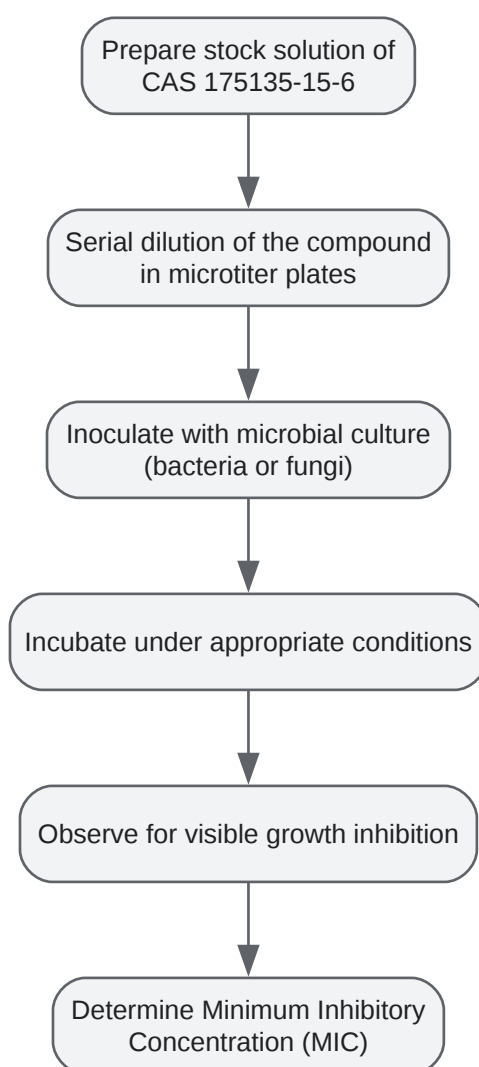
[Click to download full resolution via product page](#)

Caption: Potential mechanism of ferroptosis induction by 2-(trifluoromethyl)benzimidazole derivatives.

Antimicrobial and Antiparasitic Activities

Derivatives of 2-(trifluoromethyl)-1H-benzimidazole have demonstrated significant activity against a range of protozoan parasites and bacteria. The proposed mechanisms of action, while not fully elucidated for all pathogens, often involve the disruption of key cellular processes.

A general experimental workflow for screening the antimicrobial activity of a compound like CAS 175135-15-6 would typically involve determining the minimum inhibitory concentration (MIC) against various microbial strains.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining Minimum Inhibitory Concentration (MIC).

Conclusion and Future Directions

CAS number 175135-15-6, or 2-(3-Hydroxy-N-propyl)-5-(trifluoromethyl)-benzimidazole, represents a promising, yet underexplored, chemical entity. While direct biological data is currently unavailable, its structural features place it within a class of compounds with significant therapeutic potential. The trifluoromethyl benzimidazole scaffold has proven to be a versatile core for the development of anticancer, antimicrobial, and antiparasitic agents.

Future research should focus on the synthesis and biological evaluation of derivatives of CAS 175135-15-6. Screening these new compounds against a panel of cancer cell lines, pathogenic microbes, and parasites could uncover novel therapeutic leads. Mechanistic studies would then be crucial to elucidate the specific signaling pathways and molecular targets involved. The information presented in this guide provides a foundational framework for initiating such research endeavors.

- To cite this document: BenchChem. [In-Depth Technical Guide: CAS Number 175135-15-6]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b063137#cas-number-175135-15-6-properties-and-literature\]](https://www.benchchem.com/product/b063137#cas-number-175135-15-6-properties-and-literature)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com